

Application Notes and Protocols: Hexaphenoxycyclotriphosphazene (HPCP) as a Halogen-Free Flame Retardant

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Compound of Interest

Compound Name: Hexaphenoxycyclotriphosphazene

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Hexaphenoxycyclotriphosphazene** (HPCP) as a high-performance, halogen-free flame retardant. The information compiled from various scientific sources is intended to guide researchers and professionals in the development of advanced, fire-safe materials.

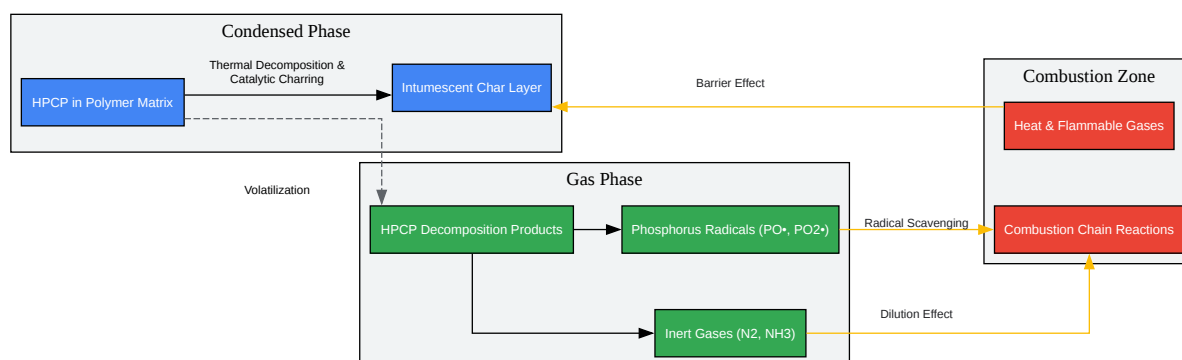
Hexaphenoxycyclotriphosphazene (HPCP) is an additive-type flame retardant distinguished by its high thermal stability, excellent flame retardancy, a high Limiting Oxygen Index (LOI), and low smoke emission. Its unique phosphorus-nitrogen (P-N) hybrid structure makes it an environmentally friendly alternative to conventional halogenated flame retardants, which can release toxic gases during combustion.[1] HPCP is a white crystalline solid with good thermal stability and a high decomposition temperature.[2] It is widely applied in various polymers, including polycarbonate (PC), PC/ABS blends, epoxy resins, and polylactic acid (PLA), to enhance their fire safety.[1][2][3][4]

Mechanism of Flame Retardancy

The flame retardant action of HPCP is multifaceted, involving both condensed-phase and gas-phase mechanisms.[5][6]

Condensed-Phase Action: Upon heating, HPCP promotes the formation of a stable, intumescent char layer on the surface of the polymer matrix.^[7] This char layer acts as a physical barrier, reducing heat transfer to the underlying material and suppressing the release of flammable gases.^[7] The phosphorus-containing fragments from HPCP's decomposition catalyze this charring effect.^[7]

Gas-Phase Action: During combustion, HPCP decomposes to release phosphorus-containing radicals (such as PO^\bullet and PO_2^\bullet) and non-flammable gases like ammonia (NH_3) and nitrogen (N_2).^{[6][8]} The phosphorus radicals act as scavengers in the gas phase, interrupting the free-radical chain reactions of combustion.^{[6][8]} The inert gases dilute the concentration of oxygen and flammable volatiles in the flame zone, further inhibiting combustion.^[6]



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Caption: Flame retardant mechanism of HPCP.

Applications and Performance Data

HPCP has demonstrated high efficacy in imparting flame retardancy to a variety of polymer systems. The following tables summarize key performance data from published studies.

Table 1: Flame Retardant Performance of HPCP in Epoxy Resins

Formulation	HPCP Loading (wt%)	Synergist	LOI (%)	UL-94 Rating	Reference
EP/DDS/HPC P-9	9	-	-	-	[7]
EP/DDS/HPC P-6/H-U-3	6	3 wt% H-U*	35.2	V-0	[7][9][10]
Lignin-based Epoxy	12	APTES** (6:1 ratio with HPCP)	-	V-0	[11]

*H-U: A synergistic flame retardant combining UiO66-NH₂ (a metal-organic framework) with halloysite nanotubes.[7][10] **APTES: (3-aminopropyl)triethoxysilane.[11]

Table 2: Flame Retardant Performance of HPCP in Polycarbonate (PC)

Formulation	HPCP Loading (wt%)	Synergist	LOI (%)	UL-94 Rating	Reference
PC	0	-	25.0	V-2	[12]
PC/HSPCTP	3	Silicone Oil derivative	28.4	V-0	[12]
PC	8-10	-	-	V-0	[13]
PC	4.95	0.05 wt% PPFBS***	-	-	[4]

***PPFBS: Potassium perfluorobutanesulfonate.[4]

Table 3: Flame Retardant Performance of HPCP in Polylactic Acid (PLA)

Formulation	HPCP Derivative Loading (wt%)	LOI (%)	UL-94 Rating	Reference
PLA	0	19.5	-	[14]
PLA/HCCP-EP	3	27.3	V-0	[14][15]
PLA/HAP-DOPS	5	26.6	V-0	[3]
PLA/HAP-DOPS	7.5	28.2	-	[3]

*HCCP-EP: Hexa(ethylene oxide)-cyclotriphosphazene, a reactive derivative of HPCP.[14][16]

**HAP-DOPS: Hexa(4-(9,10-dihydro-9-oxa-10-phosphaphenanthrene-10-sulfide)-hydroxymethylphenoxy)cyclotriphosphazene.[3]

Experimental Protocols

Detailed methodologies are crucial for the accurate evaluation of flame retardant performance. The following are generalized protocols for key experiments based on common practices in the cited literature.

Protocol 1: Preparation of HPCP-Containing Polymer Composites (Melt Blending)

This protocol is a general guideline for incorporating HPCP into thermoplastic polymers like PC and PLA.

Materials:

- Polymer pellets (e.g., PC, PLA)
- **Hexaphenoxycyclotriphosphazene (HPCP)** powder
- Synergistic agents (if any)

- Twin-screw extruder
- Injection molding machine or compression molder

Procedure:

- Dry the polymer pellets and HPCP powder in a vacuum oven at a specified temperature (e.g., 80-120°C) for a designated time (e.g., 4-12 hours) to remove moisture.
- Premix the dried polymer pellets, HPCP powder, and any synergistic agents at the desired weight ratios.
- Feed the mixture into a co-rotating twin-screw extruder.
- Set the extruder temperature profile according to the processing requirements of the specific polymer.
- Melt blend the materials and extrude the molten polymer strand.
- Cool the extrudate in a water bath and pelletize it into granules.
- Dry the resulting composite pellets.
- Use an injection molding machine or compression molder to prepare standardized test specimens (e.g., for UL-94, LOI, and mechanical testing) from the dried composite pellets.

Protocol 2: Limiting Oxygen Index (LOI) Test (ASTM D2863)

The LOI test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

Apparatus:

- LOI instrument with a heat-resistant glass chimney
- Specimen holder

- Gas flow meters for oxygen and nitrogen
- Ignition source (e.g., propane torch)

Procedure:

- Mount the conditioned test specimen vertically in the specimen holder in the center of the glass chimney.
- Set a specific oxygen/nitrogen ratio and allow the gas mixture to flow through the chimney for at least 30 seconds to establish equilibrium.
- Apply the ignition source to the top edge of the specimen until it ignites.
- Remove the ignition source and observe the combustion behavior.
- If the flame self-extinguishes, increase the oxygen concentration. If the specimen burns continuously, decrease the oxygen concentration.
- Repeat the test with new specimens, adjusting the oxygen concentration until the minimum concentration required to sustain combustion is determined. This value is the Limiting Oxygen Index.

Protocol 3: UL-94 Vertical Burn Test

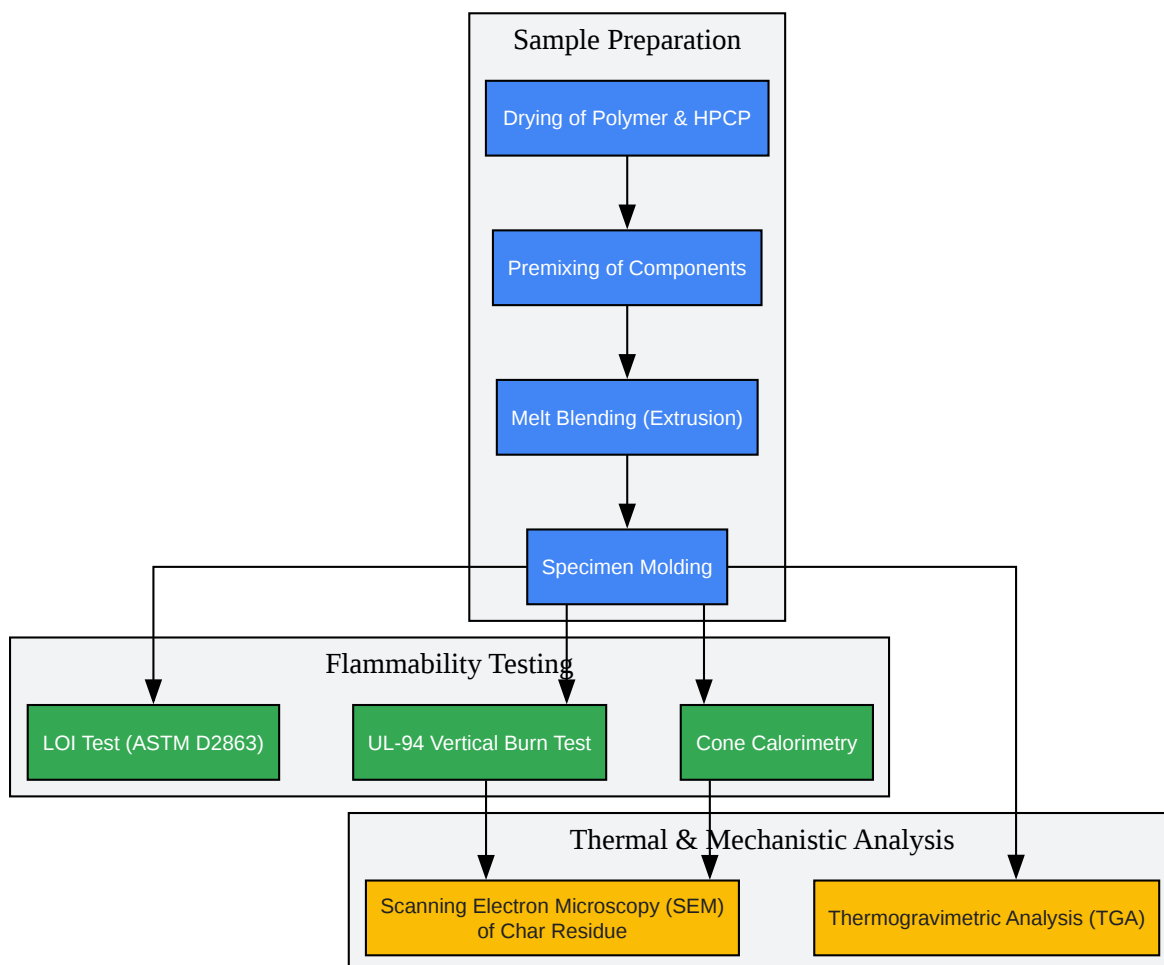
This test assesses the flammability of plastic materials in response to a small open flame.

Apparatus:

- UL-94 test chamber
- Specimen holder
- Burner (Tirrill or Bunsen) with a specified flame height (e.g., 20 mm)
- Timing device
- Surgical cotton

Procedure:

- Clamp a conditioned specimen vertically.
- Place a layer of dry surgical cotton on the base of the chamber, 300 mm below the lower end of the specimen.
- Apply the flame to the lower edge of the specimen for 10 seconds.
- Remove the flame and record the afterflame time (t1).
- If the specimen self-extinguishes, immediately reapply the flame for another 10 seconds.
- Remove the flame and record the second afterflame time (t2) and the afterglow time (t3).
- Observe if any flaming drips ignite the cotton below.
- Classify the material as V-0, V-1, or V-2 based on the specified criteria for afterflame time, afterglow time, and dripping behavior.



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Caption: General experimental workflow for evaluating HPCP.

Conclusion

Hexaphenoxycyclotriphosphazene is a highly effective and environmentally friendly halogen-free flame retardant suitable for a wide range of polymeric materials. Its dual-action mechanism, operating in both the condensed and gas phases, provides excellent fire safety performance. The data and protocols presented herein serve as a valuable resource for

researchers and professionals working on the development of next-generation flame-retardant materials.

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References

- 1. nbino.com [nbino.com]
- 2. Hexaphenoxycyclotriphosphazene CAS# 1184-10-7 - Green-Mountain Chem [green-mountainchem.com]
- 3. Frontiers | Synthesis of a novel flame retardant with phosphaphenanthrene and phosphazene double functional groups and flame retardancy of poly (lactic acid) composites [frontiersin.org]
- 4. Highly Efficient Phosphazene-Derivative-Based Flame Retardant with Comprehensive and Enhanced Fire Safety and Mechanical Performance for Polycarbonate - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. pt.bme.hu [pt.bme.hu]
- 7. mdpi.com [mdpi.com]
- 8. researchgate.net [researchgate.net]
- 9. [PDF] A Novel Synergistic Flame Retardant of Hexaphenoxycyclotriphosphazene for Epoxy Resin | Semantic Scholar [semanticscholar.org]
- 10. A Novel Synergistic Flame Retardant of Hexaphenoxycyclotriphosphazene for Epoxy Resin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Design and Application of Highly Efficient Flame Retardants for Polycarbonate Combining the Advantages of Cyclotriphosphazene and Silicone Oil [mdpi.com]
- 13. Triazine Nitrogen Halogen Free Flame Retardant With Epoxy Copper Clad Laminate from China manufacturer - Guangzhou Yinyuan New Materials Co., Ltd. [yinyuanmaterial.com]

- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. scispace.com [scispace.com]
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